Application Note: Scalable Production of Isopropyl 4-fluoro-3-hydroxybenzoate

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Compound of Interest

Compound Name:	*Isopropyl 4-fluoro-3-hydroxybenzoate*
CAS No.:	*2379321-69-2*
Cat. No.:	*B6293763*

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Executive Summary & Application Context

Isopropyl 4-fluoro-3-hydroxybenzoate (CAS: 2379321-69-2) is a specialized fluorinated intermediate used in the synthesis of advanced bioactive scaffolds, particularly for kinase inhibitors and transthyretin stabilizers. The introduction of the fluorine atom adjacent to the hydroxyl group modulates the pKa of the phenol and enhances metabolic stability, while the isopropyl ester serves as a lipophilic protecting group or a prodrug moiety that is more resistant to spontaneous hydrolysis than its methyl/ethyl counterparts.

This guide details a scalable, robust protocol for the synthesis of **Isopropyl 4-fluoro-3-hydroxybenzoate** from 4-fluoro-3-hydroxybenzoic acid. Unlike standard Fischer esterifications that often stall with sterically hindered secondary alcohols (like isopropanol), this protocol utilizes a Thionyl Chloride ($SOCl_2$)-mediated approach. This method drives the reaction to completion via an irreversible pathway, simplifying downstream purification by eliminating the need for azeotropic water removal.

Retrosynthetic Analysis & Route Selection

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Route Comparison

Two primary routes were evaluated for scalability:

Feature	Route A: Acid-Catalyzed Fischer (H_2SO_4)	Route B: Thionyl Chloride Mediated (Selected)
Mechanism	Equilibrium-driven (Reversible)	Irreversible (via in situ Acid Chloride/Sulfite)
Kinetics	Slow with secondary alcohols (Isopropanol)	Fast, driven by gas evolution (SO_2, HCl)
Water Mgmt	Requires Dean-Stark or Molecular Sieves	Anhydrous conditions maintained chemically
Purification	Difficult to remove unreacted acid	High conversion; simple crystallization
Scalability	Poor (equilibrium limitations)	Excellent (Linear scale-up)

Decision:Route B is selected for process scale-up due to its higher conversion rates (>98%) and simplified workup, despite the requirement for gas scrubbing.

Reaction Scheme

The synthesis proceeds via the activation of 4-fluoro-3-hydroxybenzoic acid (1) with thionyl chloride to form the reactive intermediate, which is immediately intercepted by the solvent (isopropanol) to yield **Isopropyl 4-fluoro-3-hydroxybenzoate** (2).



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Figure 1: Reaction pathway for the synthesis of **Isopropyl 4-fluoro-3-hydroxybenzoate**.

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Detailed Experimental Protocol

Materials & Equipment

- Reactor: Glass-lined reactor or round-bottom flask (for <1kg) equipped with an overhead stirrer, reflux condenser, and temperature probe.
- Gas Scrubbing: The condenser outlet must be connected to a scrubber (NaOH solution) to neutralize evolved SO_2 and HCl gases.
- Reagents:
  - 4-Fluoro-3-hydroxybenzoic acid (Purity >97%)
  - Thionyl Chloride ($SOCl_2$) (Reagent grade, 1.2 – 1.5 equivalents)
  - Isopropanol (IPA) (Anhydrous, <0.1% water)
  - Sodium Bicarbonate (sat. aq.) for quenching.

Step-by-Step Methodology

Step 1: Reactor Charging & Cooling

- Purge the reactor with Nitrogen (N_2) to ensure an inert atmosphere.
- Charge Isopropanol (10-15 volumes relative to acid mass) into the reactor.
- Initiate stirring (medium speed) and cool the solvent to 0–5 °C.
- Critical Process Parameter (CPP): Maintain temperature <5°C during the next step to prevent uncontrolled exotherms.

Step 2: Thionyl Chloride Addition

- Charge Thionyl Chloride (1.2 eq) dropwise via an addition funnel or dosing pump.
  - Observation: The reaction is exothermic. Control addition rate to keep internal temperature <10 °C.

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- Safety: Ensure scrubber is active; HCl gas evolution will begin.

- After addition is complete, stir at 0–5 °C for 30 minutes to form the initial sulfite/chloride complex.

Step 3: Substrate Addition & Reaction

- Add 4-Fluoro-3-hydroxybenzoic acid (1.0 eq) portion-wise as a solid.
- Allow the mixture to warm to room temperature (20–25 °C) over 1 hour.
- Heat the reaction mixture to Reflux (82 °C).
- Maintain reflux for 4–6 hours.
  - IPC (In-Process Control): Monitor by HPLC (C18 column, Water/ACN gradient). Target: <1.0% starting material.

Step 4: Workup & Isolation

- Cool the reaction mass to <40 °C.
- Distill off approximately 70-80% of the Isopropanol under reduced pressure.
- Dilute the residue with Ethyl Acetate (10 volumes).
- Quench: Slowly add Saturated $NaHCO_3$ solution to the organic layer.
  - Warning: Vigorous CO_2 evolution. Add slowly at <20 °C. Adjust pH to ~7-8.
- Separate phases. Extract the aqueous layer once with Ethyl Acetate.
- Combine organic layers and wash with:
  - Water (1x)
  - Brine (1x)
- Dry over anhydrous Na_2SO_4, filter, and concentrate to dryness.

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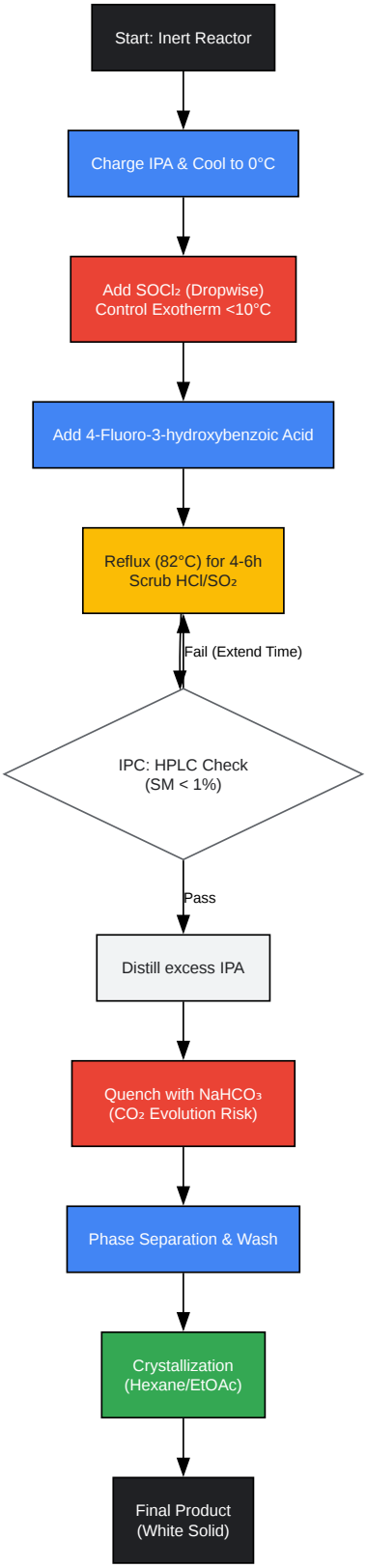
Step 5: Crystallization (Purification)

- The crude product is typically an off-white solid.
- Recrystallization Solvent: Hexanes / Ethyl Acetate (9:1 ratio) or Isopropanol / Water (1:1 ratio).
- Dissolve crude solid in minimum hot solvent, cool slowly to 0–5 °C.
- Filter the white crystalline solid and dry under vacuum at 40 °C.

Process Flow & Safety Logic

The following diagram illustrates the operational workflow, highlighting safety checkpoints and critical controls.

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Figure 2: Process flow diagram for the scalable production of **Isopropyl 4-fluoro-3-hydroxybenzoate**.

Quality Specifications & Analytical Data

For a successful batch, the isolated material must meet the following criteria.

Parameter	Specification	Method
Appearance	White to off-white crystalline solid	Visual
Purity	≥ 98.0%	HPLC (AUC)
Melting Point	85 – 90 °C (Estimated*)	Capillary
1H NMR	Consistent with structure	400 MHz, DMSO-d6
Moisture	< 0.5%	Karl Fischer

*Note: Melting point is estimated based on the methyl ester (89-91°C) and non-fluorinated isopropyl ester (84-87°C).

Analytical Method (HPLC)[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 5µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV @ 254 nm.

References

- Starting Material Synthesis: Synthesis of 4-fluoro-3-hydroxybenzoic acid via Kolbe-Schmitt carboxylation. Google Patents (CN104447213A).
- Esterification Methodology: Preparation method of isopropyl 4-hydroxybenzoate using thionyl chloride. Google Patents (CN103420841B).

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